

Spectroscopic Data of 8-Bromoquinazolin-2-amine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *8-Bromoquinazolin-2-amine*

Cat. No.: *B1377838*

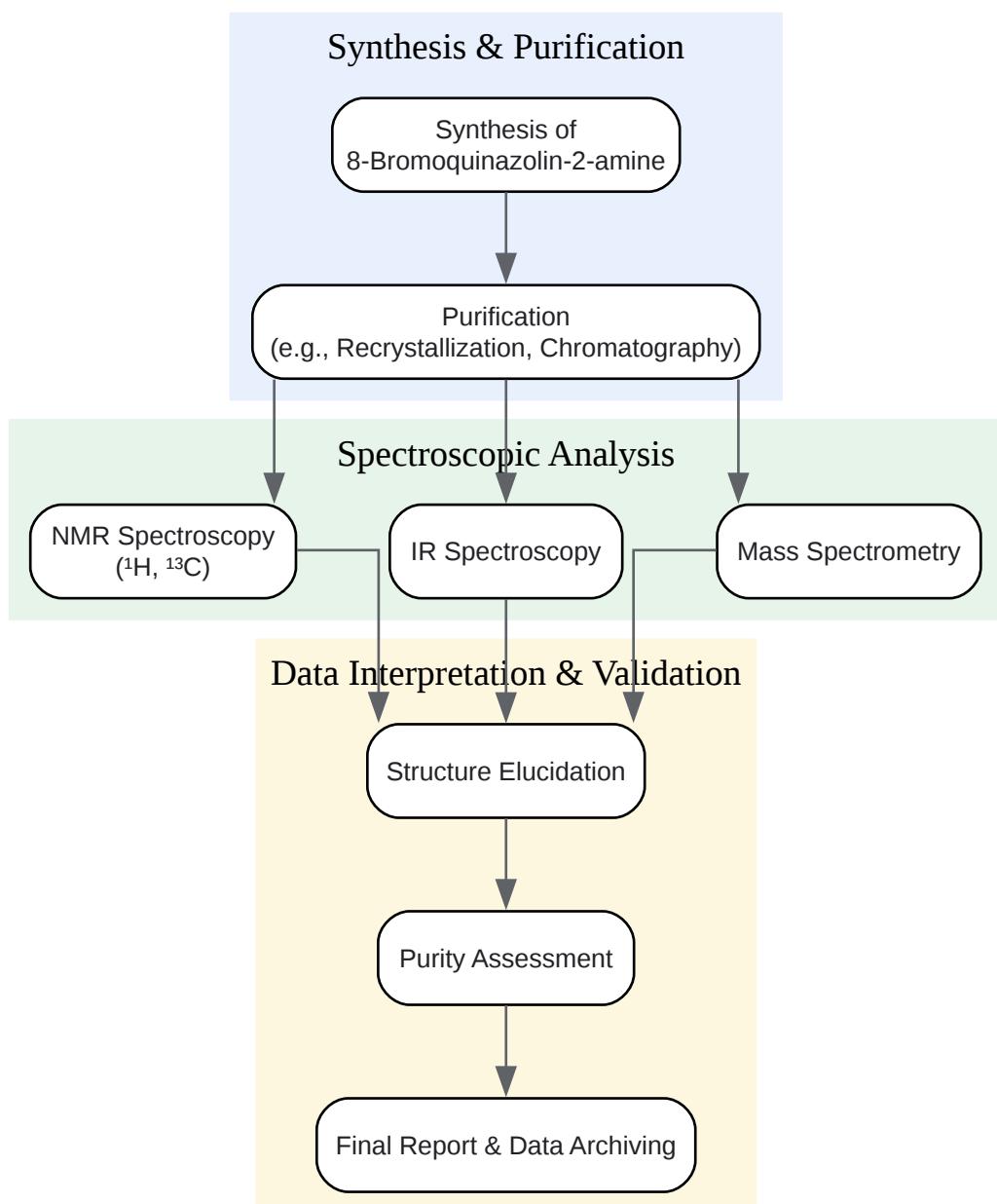
[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **8-Bromoquinazolin-2-amine**, a key heterocyclic building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. While a dedicated peer-reviewed publication featuring the complete raw spectral data for this specific molecule is not readily available in the public domain, this guide synthesizes information from commercial suppliers and provides expert predictions based on established spectroscopic principles and comparative data from structurally analogous compounds.

Introduction to 8-Bromoquinazolin-2-amine

8-Bromoquinazolin-2-amine is a substituted quinazoline derivative. The quinazoline scaffold is a constituent of numerous biologically active compounds, and the presence of a bromine atom and an amino group at specific positions offers versatile handles for further chemical modifications. Understanding its spectroscopic signature is paramount for reaction monitoring, quality control, and structural confirmation in synthetic applications.

Below is the chemical structure of **8-Bromoquinazolin-2-amine**, which will be the basis for the subsequent spectroscopic analysis.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic Data of 8-Bromoquinazolin-2-amine: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1377838#spectroscopic-data-of-8-bromoquinazolin-2-amine-nmr-ir-ms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com